

Spectroscopic Analysis of 6-Bromo-2-chloroquinoline-3-carbaldehyde: A Comparative Guide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 6-Bromo-2-chloroquinoline-3-carbaldehyde
CAS No.: 73568-35-1
Cat. No.: B1279829

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For researchers, scientists, and drug development professionals, a thorough spectroscopic characterization of novel compounds is fundamental for structure elucidation and purity assessment. This guide provides a comparative analysis of the spectroscopic properties of **6-Bromo-2-chloroquinoline-3-carbaldehyde**. Due to the limited availability of direct experimental spectra for this specific compound in the reviewed literature, this guide leverages data from closely related analogs—namely 2-chloroquinoline-3-carbaldehyde and 6-bromoquinoline—to predict and understand its spectroscopic features.

Comparative Spectroscopic Data

The following tables summarize the available experimental spectroscopic data for key reference compounds. This data serves as a benchmark for predicting the spectral characteristics of **6-Bromo-2-chloroquinoline-3-carbaldehyde**.

Table 1: ^1H NMR Spectral Data (in CDCl_3)

Compound	Chemical Shift (δ , ppm) and Multiplicity	Assignment
6-Bromo-2-chloroquinoline-3-carbaldehyde (Predicted)	~10.5 (s)	-CHO
~8.8 (s)	H-4	
~8.2 (d)	H-5	
~8.0 (d)	H-8	
~7.8 (dd)	H-7	
2-chloroquinoline-3-carbaldehyde[1][2]	10.59 (s)	-CHO
8.79 (s)	H-4	
8.12 (d)	H-8	
8.03 (d)	H-5	
7.99 (t)	H-6	
7.74 (t)	H-7	
6-bromoquinoline[3]	~8.90 (dd, J = 4.2, 1.7 Hz)	H-2
~8.15 (dd, J = 8.3, 1.7 Hz)	H-4	
~8.08 (d, J = 9.0 Hz)	H-5	
~8.00 (d, J = 2.2 Hz)	H-8	
~7.72 (dd, J = 9.0, 2.2 Hz)	H-7	
~7.41 (dd, J = 8.3, 4.2 Hz)	H-3	

Table 2: ^{13}C NMR Spectral Data (in CDCl_3)

Compound	Predicted/Reported Chemical Shift (δ , ppm)	Assignment
6-Bromo-2-chloroquinoline-3-carbaldehyde (Predicted)	~189	C=O
~152	C-2	
~148	C-8a	
~138	C-4	
~135	C-7	
~132	C-5	
~129	C-4a	
~128	C-8	
~125	C-3	
~122	C-6	
2,6-Dichloroquinoline-3-carbaldehyde[4]	189.49	C=O
6-bromoquinoline[3]	~151.2	C-2
~147.9	C-8a	
~136.0	C-4	
~132.8	C-7	
~130.3	C-5	
~129.0	C-8	
~128.5	C-4a	
~121.8	C-3	
~120.7	C-6	

Table 3: Infrared (IR) Spectroscopy Data (KBr Pellet)

Compound	Key IR Absorptions (cm ⁻¹)	Functional Group Assignment
6-Bromo-2-chloroquinoline-3-carbaldehyde (Predicted)	~1690-1710	C=O (aldehyde) stretching
~1580-1600	C=C and C=N (quinoline ring) stretching	
~2720, ~2820	C-H (aldehyde) stretching	
~750-850	C-Cl and C-Br stretching	
2-chloroquinoline-3-carbaldehyde[1]	1690	C=O (aldehyde) stretching
1450-1600	Aromatic C=C and C=N stretching	
2738, 2820	C-H (aldehyde) stretching	
2,6-dichloroquinoline-3-carbaldehyde[4]	1697	C=O (aldehyde) stretching
1450-1600	Aromatic C=C and C=N stretching	
2792, 2856	C-H (aldehyde) stretching	

Table 4: Mass Spectrometry Data

Compound	Molecular Formula	Molecular Weight (g/mol)	Predicted m/z of Molecular Ion [M] ⁺
6-Bromo-2-chloroquinoline-3-carbaldehyde	C ₁₀ H ₅ BrClNO	270.51	269/271/273 (due to Br and Cl isotopes)
2-chloroquinoline-3-carbaldehyde	C ₁₀ H ₆ ClNO	191.61[5]	191/193 (due to Cl isotopes)
6-bromoquinoline	C ₉ H ₆ BrN	208.06[6]	207/209 (due to Br isotopes)

Experimental Protocols

Detailed methodologies are crucial for reproducible spectroscopic analysis. The following are generalized protocols for acquiring the spectroscopic data discussed.

Nuclear Magnetic Resonance (NMR) Spectroscopy

1. Sample Preparation[7]

- Weighing: Accurately weigh 10-25 mg of the sample for ¹H NMR and 50-100 mg for ¹³C NMR into a clean, dry vial.
- Dissolution: Add approximately 0.6-0.7 mL of a suitable deuterated solvent (e.g., CDCl₃, DMSO-d₆). Ensure complete dissolution by gentle swirling or vortexing.
- Filtration: To remove particulate matter, filter the solution through a Pasteur pipette plugged with glass wool directly into a 5 mm NMR tube.
- Transfer: The final sample height in the NMR tube should be approximately 4-5 cm.
- Capping and Labeling: Securely cap and clearly label the NMR tube.

2. ¹H NMR Data Acquisition[3]

- Instrument: A high-field NMR spectrometer (e.g., 400 MHz or higher).

- Pulse Program: A standard one-pulse sequence (e.g., zg30 on Bruker instruments).
- Temperature: 298 K (25 °C).
- Spectral Width: 12-15 ppm, centered around 6-7 ppm.
- Acquisition Time: 2-4 seconds.
- Relaxation Delay: 1-2 seconds.
- Number of Scans: 16-64 scans, depending on the sample concentration.
- Referencing: The spectrum is referenced to the residual solvent peak (e.g., CDCl₃ at 7.26 ppm) or an internal standard like tetramethylsilane (TMS) at 0.00 ppm.

3. ¹³C NMR Data Acquisition[3]

- Instrument: A high-field NMR spectrometer (e.g., 400 MHz or higher).
- Pulse Program: A standard proton-decoupled pulse sequence (e.g., zgpg30 on Bruker instruments).
- Temperature: 298 K (25 °C).
- Spectral Width: 0-220 ppm.
- Acquisition Time: 1-2 seconds.
- Relaxation Delay: 2-5 seconds.
- Number of Scans: 1024 or more scans are typically required due to the low natural abundance of the ¹³C isotope.
- Referencing: The spectrum is referenced to the deuterated solvent peak (e.g., CDCl₃ at 77.16 ppm).

Infrared (IR) Spectroscopy

1. Sample Preparation (Thin Solid Film Method)[8]

- **Dissolution:** Dissolve a small amount of the solid sample (approx. 50 mg) in a few drops of a volatile solvent like methylene chloride or acetone.
- **Film Formation:** Place a drop of the resulting solution onto a salt plate (e.g., NaCl or KBr).
- **Evaporation:** Allow the solvent to evaporate completely, leaving a thin solid film of the compound on the plate.
- **Sample Mounting:** Place the salt plate in the sample holder of the FT-IR spectrometer.

2. Data Acquisition

- **Instrument:** A Fourier-Transform Infrared (FT-IR) spectrometer.
- **Mode:** Transmittance.
- **Scan Range:** Typically 4000-400 cm^{-1} .
- **Resolution:** 4 cm^{-1} .
- **Number of Scans:** 16-32 scans are usually sufficient.
- **Background:** A background spectrum of the clean salt plate should be acquired before running the sample.

Mass Spectrometry (MS)

1. Sample Preparation^[9]

- **Initial Dissolution:** Dissolve the sample in an appropriate organic solvent (e.g., methanol, acetonitrile) to a concentration of approximately 1 mg/mL.
- **Dilution:** Dilute a small aliquot of this stock solution with a suitable solvent (e.g., methanol, acetonitrile, or water) to a final concentration of 1-10 $\mu\text{g/mL}$.
- **Filtration:** If any precipitate is observed, the solution must be filtered to prevent clogging of the instrument.

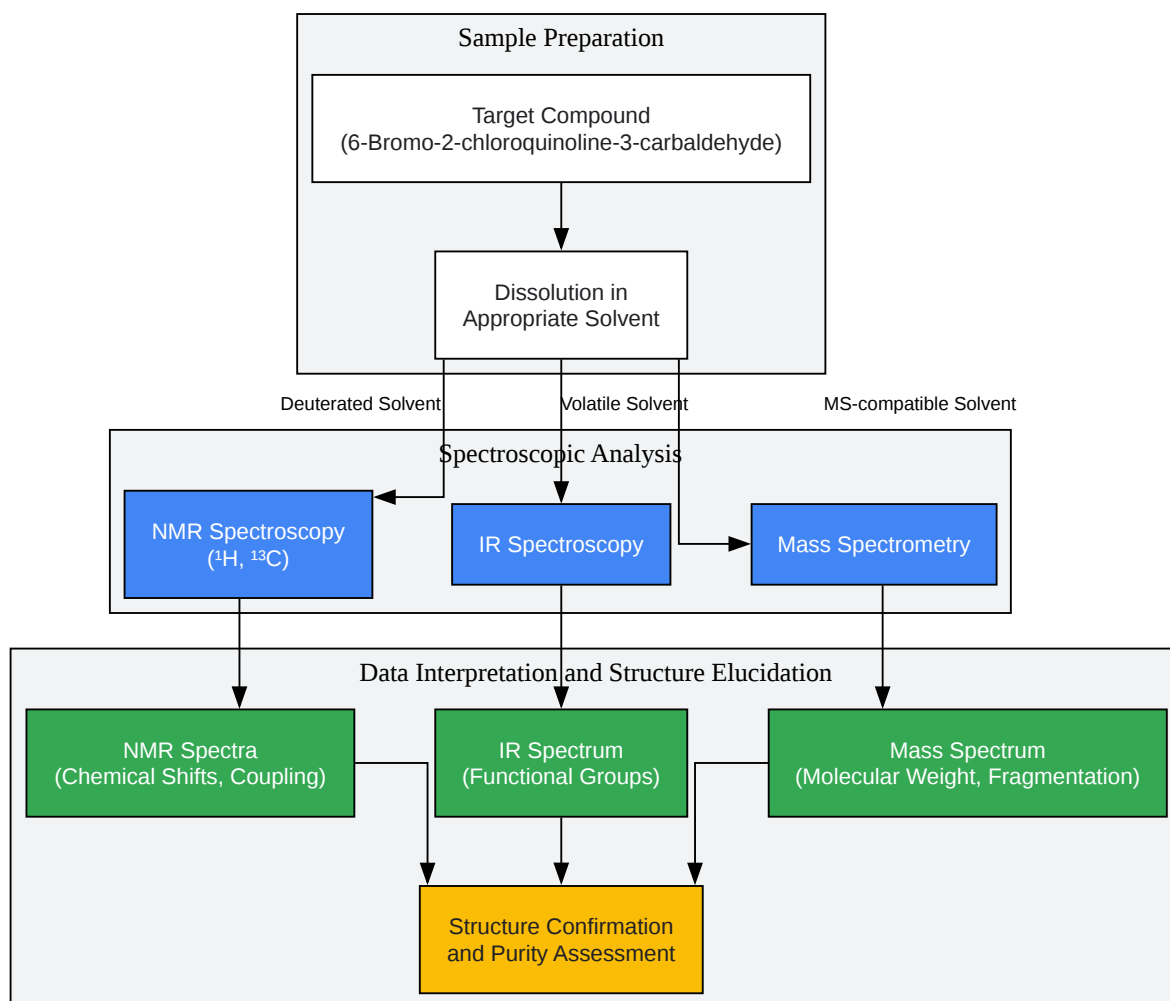
- Vial Transfer: Transfer the final solution to a 2 mL mass spectrometry vial with a screw cap and septum.

2. Data Acquisition (Electron Impact - EI)[\[10\]](#)

- Sample Introduction: The sample is introduced into the mass spectrometer, often via a direct insertion probe or after separation by gas chromatography (GC-MS).
- Ionization: In the ion source, the sample molecules are bombarded with a high-energy electron beam (typically 70 eV), leading to the formation of a molecular ion (a radical cation) and various fragment ions.
- Mass Analysis: The ions are accelerated and separated based on their mass-to-charge ratio (m/z) by a mass analyzer (e.g., quadrupole or time-of-flight).
- Detection: An electron multiplier or similar detector records the abundance of each ion.

Visualizing the Spectroscopic Analysis Workflow

The following diagram illustrates the general workflow for the spectroscopic analysis of a novel organic compound like **6-Bromo-2-chloroquinoline-3-carbaldehyde**.



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Caption: Workflow for the spectroscopic analysis of an organic compound.

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